

In-depth Technical Guide: Matadine Safety and Handling

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Compound of Interest

Compound Name: *Matadine*

Cat. No.: *B1219934*

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Disclaimer: The information available in the public domain regarding "**Matadine**" (IUPAC name: 2-[(2S)-1,2,3,4-tetrahydroindolo[2,3-a]quinolizin-2-yl]but-3-en-1-ol; synonym: NSC-645237) is extremely limited. This guide compiles the available chemical data and provides general safety and handling protocols for research chemicals with unknown hazardous profiles. These guidelines are not specific to **Matadine** and should be supplemented by a thorough risk assessment by qualified personnel before any handling.

Chemical and Physical Properties

The following data for **Matadine** is derived from computed properties available in the PubChem database.^[1] No experimental data on its toxicological or safety profile has been found.

| Property | Value | Source |
|------------------------------|--|---------|
| Molecular Formula | C19H20N2O | PubChem |
| Molecular Weight | 292.4 g/mol | PubChem |
| IUPAC Name | 2-[(2S)-1,2,3,4-tetrahydroindolo[2,3-a]quinolizin-2-yl]but-3-en-1-ol | PubChem |
| Synonyms | NSC-645237 | PubChem |
| XLogP3 | 2.8 | PubChem |
| Hydrogen Bond Donor Count | 1 | PubChem |
| Hydrogen Bond Acceptor Count | 2 | PubChem |
| Rotatable Bond Count | 3 | PubChem |

Safety and Handling Guidelines

Due to the absence of specific safety data for **Matadine**, it must be handled as a potentially hazardous substance. The following are general guidelines for handling research chemicals with unknown toxicity, based on established laboratory safety protocols.

Personal Protective Equipment (PPE)

A comprehensive assessment of potential exposure routes should be conducted to determine the appropriate PPE.

| PPE Category | Recommended Equipment | Specifications and Usage Notes |
|-------------------------|---|---|
| Eye and Face Protection | Safety glasses with side shields or goggles. | Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. Should be worn at all times in the laboratory. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile, Neoprene). | Gloves must be inspected prior to use. Remove and replace gloves immediately if they become contaminated or damaged. Wash hands thoroughly after removing gloves. |
| Body Protection | Laboratory coat or a disposable gown. | A lab coat should be worn over personal clothing. For handling potentially highly hazardous compounds, a disposable gown resistant to chemical permeability is recommended. |
| Respiratory Protection | Use in a certified chemical fume hood. If not possible, a NIOSH-approved respirator may be required based on a risk assessment. | A risk assessment should be performed to determine the appropriate respirator type. |

Engineering Controls

- Ventilation: All work with **Matadine**, especially handling of powders or solutions, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Designated Area: A specific area of the laboratory should be designated for the handling of **Matadine**. This area should be clearly marked.

Handling Procedures

- **Receiving:** Upon receipt, visually inspect the container for any damage or leaks. Wear appropriate PPE when unpacking.
- **Storage:** Store in a well-ventilated, cool, and dry place, away from incompatible materials. The container should be tightly sealed and clearly labeled.
- **Dispensing:** When weighing or transferring the substance, use techniques that minimize dust generation.
- **Spill Management:** In case of a spill, evacuate the area and prevent others from entering. Wear appropriate PPE, including respiratory protection, to clean the spill. Absorb liquids with an inert material and collect all contaminated materials in a sealed container for proper disposal.
- **Waste Disposal:** All waste containing **Matadine** must be treated as hazardous chemical waste. Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.

Experimental Protocols and Biological Activity

There is no publicly available information regarding experimental protocols, biological activity, or the mechanism of action for **Matadine**. Searches for its chemical name and synonyms did not yield any studies detailing its use in biological or chemical research.

Signaling Pathways

No information on any signaling pathways associated with **Matadine** has been found in the public domain.

Logical Workflow for Handling Research Chemicals of Unknown Toxicity

The following diagram illustrates a general workflow for the safe handling of a research chemical with an unknown hazard profile, such as **Matadine**.

General workflow for handling research chemicals with unknown toxicity.

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References

- 1. Mechanism of action of memantine - PubMed [pubmed.ncbi.nlm.nih.gov]
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Email: info@benchchem.com